

Hapepunine: A Technical Overview of an Elusive Steroidal Alkaloid

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Compound of Interest

Compound Name: *Hapepunine*

Cat. No.: *B2760672*

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Introduction

Hapepunine is a naturally occurring steroidal alkaloid that has been isolated from various species of the Fritillaria plant, notably *Fritillaria camtschatcensis* and *Fritillaria thunbergii*. As a member of the N-methyl-22,26-epiminocholestene class of compounds, its complex structure has drawn interest within the scientific community. However, despite its identification, a comprehensive body of public-domain data regarding its specific physical, chemical, and biological properties remains remarkably scarce. This guide aims to synthesize the currently available information on **Hapepunine** and to highlight the significant gaps in knowledge that present opportunities for future research.

Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of **Hapepunine** are not widely reported in publicly accessible scientific literature. The following table summarizes the known identifying information.

Property	Value	Source
Chemical Formula	C ₂₈ H ₄₇ NO ₂	[1]
Molecular Weight	429.7 g/mol	[1]
CAS Number	68422-01-5	[2]
Purity	Typically ≥98% (by HPLC)	[3]
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported; a general recommendation for steroidal alkaloids of this nature suggests warming and sonication to enhance solubility in standard solvents.	[1]

Note: The lack of specific data for melting point, boiling point, and a detailed solubility profile in various aqueous and organic solvents is a significant impediment to its further study and application.

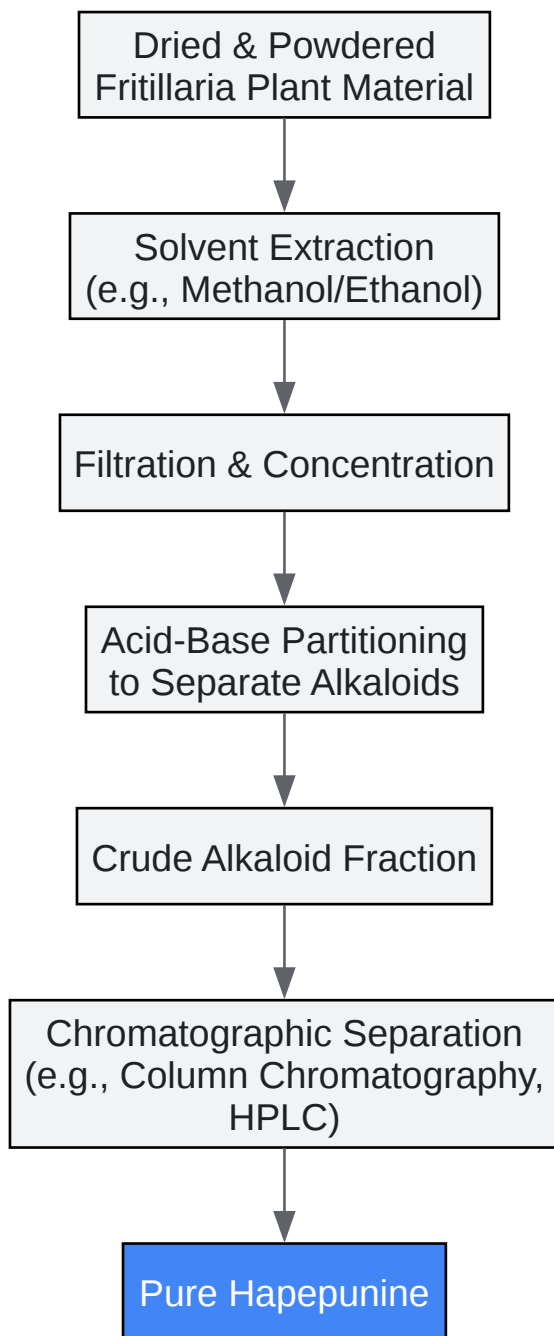
Experimental Protocols

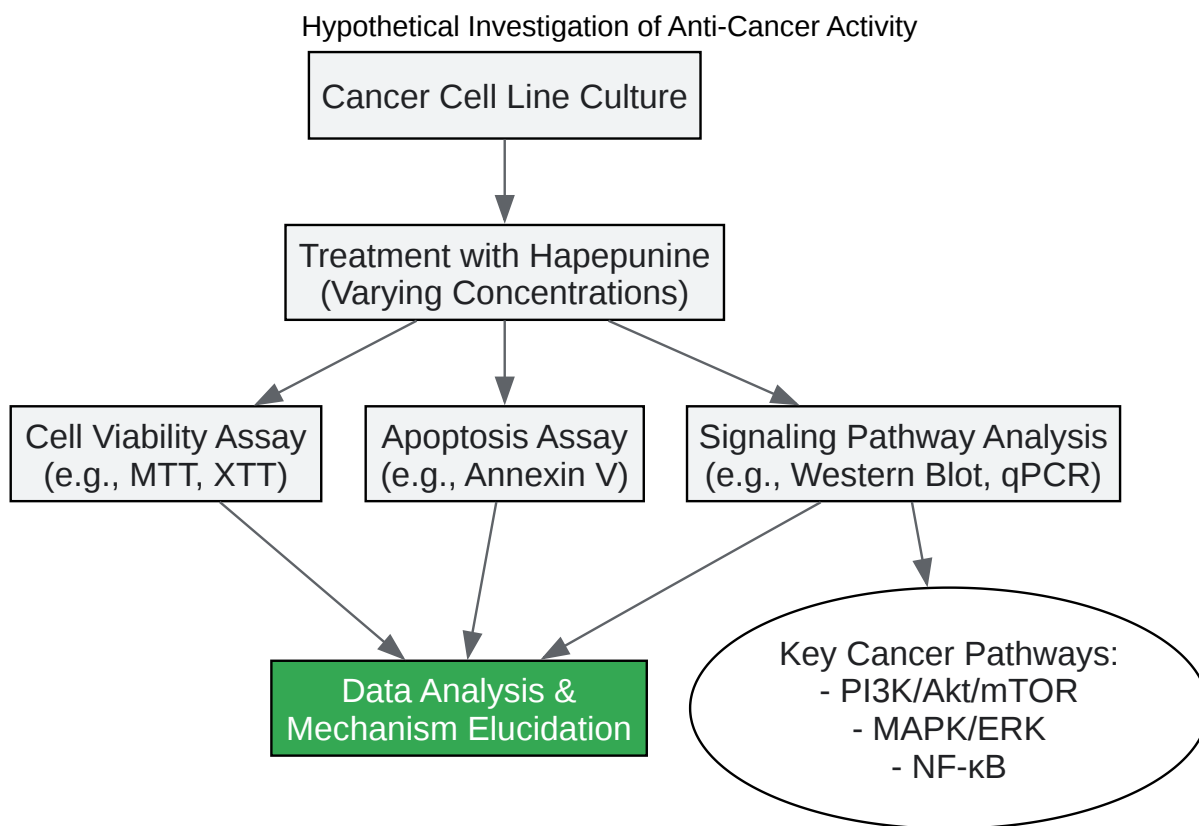
Detailed, peer-reviewed experimental protocols for the isolation, synthesis, or analysis of **Hapepunine** are not readily available. The primary literature indicates its isolation from the aerial parts of *Fritillaria* species, but the specific methodologies, including extraction solvents, chromatographic techniques, and purification steps, are not extensively documented in the public domain.

General Isolation Workflow for Steroidal Alkaloids from *Fritillaria*

While a specific protocol for **Hapepunine** is unavailable, a generalized workflow for the isolation of similar alkaloids from *Fritillaria* can be inferred. This typically involves a multi-step process.

General Isolation Workflow





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